

Application of Propylene Glycol in Tissue Clearing for Microscopy: A Detailed Guide

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Compound of Interest

Compound Name: *Propylene Glycol*

CAS No.: 63625-56-9

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tissue clearing techniques have revolutionized the field of microscopy, enabling deep, three-dimensional imaging of intact biological samples. By reducing light scattering, these methods render tissues transparent, allowing for the visualization of complex cellular networks and structures in their native context. Among the various aqueous-based clearing methods, those utilizing **propylene glycol**, notably the CUBIC (Clear, Unobstructed Brain/Body Imaging Cocktails and Computational Analysis) protocol, have gained prominence due to their efficacy in preserving fluorescence signals and their applicability to a wide range of tissues.

Propylene glycol, a key component in some clearing and refractive index matching solutions, contributes to the clearing process through two primary mechanisms: dehydration and refractive index (RI) matching. As a hyperosmotic agent, it draws water out of the tissue, and with a refractive index of approximately 1.43, it helps to homogenize the RI within the tissue, thereby reducing light scatter.^[1] The CUBIC method, which will be the focus of these application notes, employs a combination of reagents to achieve efficient delipidation and RI

matching, resulting in high levels of transparency while maintaining the integrity of fluorescent proteins.

Principle of CUBIC Tissue Clearing

The CUBIC method is a multi-step process that involves:

- **Delipidation and Decolorization:** The initial step utilizes a reagent (CUBIC-L or Reagent-1) containing aminoalcohols, urea, and a non-ionic detergent (Triton X-100).[1] The aminoalcohols, such as N,N,N',N'-tetrakis(2-hydroxypropyl)ethylenediamine (Quadrol), are thought to solvate phospholipids, aiding in lipid removal.[1] Urea acts as a chaotropic agent, disrupting hydrogen bonds and further aiding in delipidation and protein hydration. Triton X-100 is a detergent that solubilizes lipids. This step effectively removes major light-scattering elements (lipids) and, in highly vascularized tissues, can help to elute heme from hemoglobin, reducing pigmentation.[1]
- **Refractive Index Matching:** Following delipidation, the tissue is immersed in a solution (CUBIC-R or Reagent-2) with a high refractive index to match that of the remaining tissue components (primarily proteins). This solution typically contains sucrose and urea, which elevates the RI of the interstitial fluid to approximately 1.49-1.52, minimizing light scattering and rendering the tissue transparent.

Quantitative Comparison of Tissue Clearing

Methods

The selection of a tissue clearing protocol depends on the specific experimental requirements, such as the tissue type, the need for fluorescence preservation, and the desired imaging depth. The following table provides a quantitative comparison of CUBIC with other widely used clearing methods.

Parameter	CUBIC	CLARITY (PACT)	3DISCO/iDISCO	SeeDB
Clearing Time (Mouse Brain)	~10-14 days[2] [3]	4.5 - 7 days	1 - 4 days[2]	~3 days
Transparency	High	High	Very High	Moderate
Fluorescence Preservation (GFP)	~40-50% quenching[2]	~30% quenching[2]	>90% quenching (3DISCO)[2]	Good
Tissue Volume Change (Mouse Brain)	~1.5x expansion[4]	~1.2-1.3x expansion[2]	~30-35% shrinkage[2]	~10-12% expansion[2]
Imaging Depth	High	Very High	High	Moderate
Toxicity of Reagents	Low	Monomers are toxic	High (Organic Solvents)	Low
Compatibility with Immunostaining	Yes	Yes	Yes	Limited

Experimental Protocols

CUBIC Protocol for Mouse Brain Clearing

This protocol is adapted from the advanced CUBIC protocols for whole-brain and whole-body clearing and imaging.[3][5]

Reagents:

- CUBIC-L (Reagent 1):
 - 25 wt% Urea
 - 25 wt% N,N,N',N'-tetrakis(2-hydroxypropyl)ethylenediamine (Quadrol)
 - 15 wt% Triton X-100

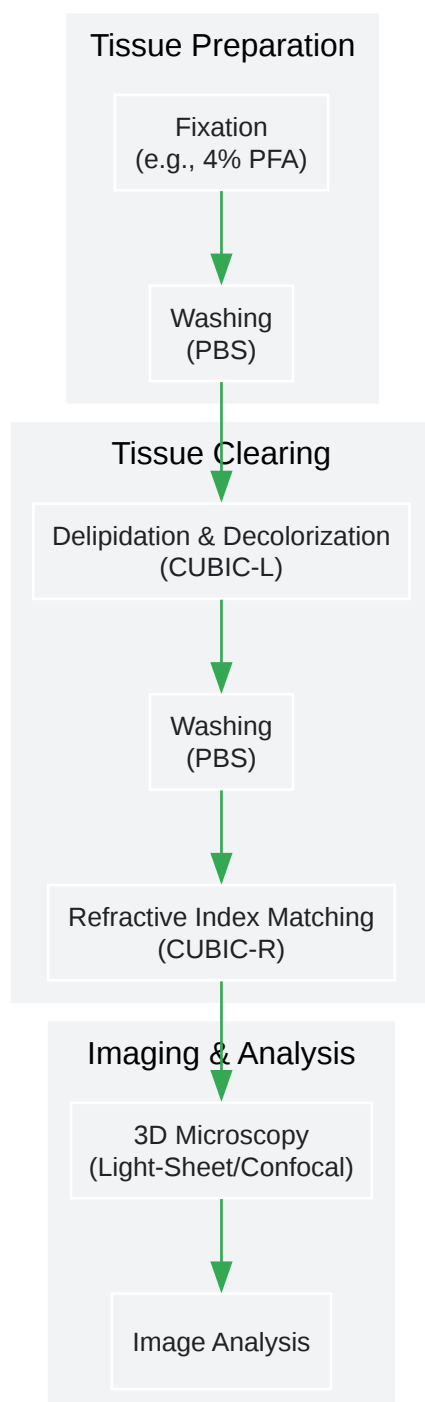
- ddH₂O to 100%
- CUBIC-R (Reagent 2):
 - 50 wt% Sucrose
 - 25 wt% Urea
 - 10 wt% Triethanolamine
 - ddH₂O to 100%
- Phosphate-Buffered Saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS

Procedure:

- Perfusion and Fixation:
 - Transcardially perfuse the mouse with ice-cold PBS followed by 4% PFA.
 - Dissect the brain and post-fix in 4% PFA overnight at 4°C.
- Washing:
 - Wash the brain in PBS three times for 2 hours each at room temperature with gentle shaking.
- Delipidation:
 - Immerse the brain in 50% CUBIC-L (diluted with PBS) for 6-12 hours at 37°C with gentle shaking.
 - Replace with 100% CUBIC-L and incubate for 5-7 days at 37°C with gentle shaking. Replace the CUBIC-L solution every 1-2 days. The tissue will become progressively more transparent.
- Washing:

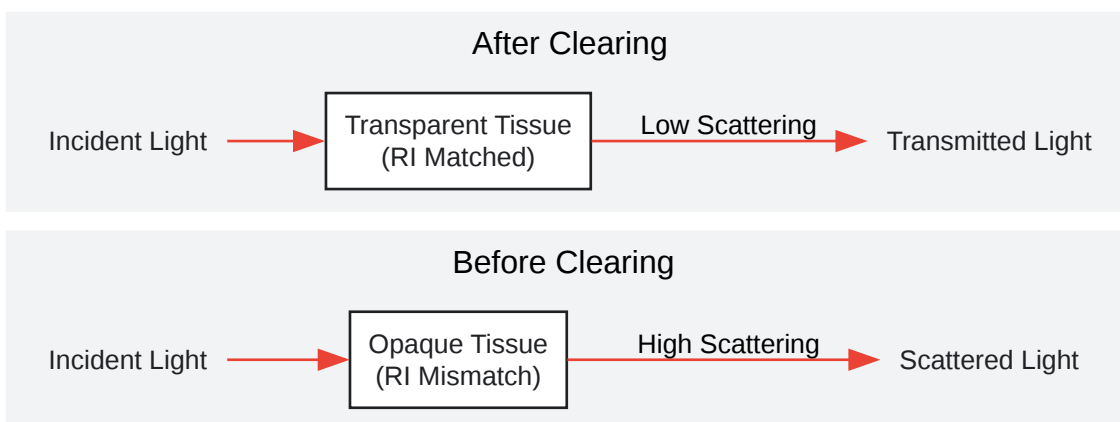
- Wash the brain extensively in PBS with 0.5% Triton X-100 three times for 2 hours each at room temperature with gentle shaking to remove the CUBIC-L solution.
- Refractive Index Matching:
 - Immerse the brain in 50% CUBIC-R (diluted with PBS) for 12-24 hours at room temperature with gentle shaking.
 - Replace with 100% CUBIC-R and incubate for 1-2 days at room temperature with gentle shaking until the brain is completely transparent.
- Imaging:
 - The cleared brain can be imaged directly in CUBIC-R using a light-sheet or confocal microscope.

Diagrams



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Caption: General workflow for CUBIC tissue clearing.



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Caption: Principle of refractive index matching in tissue clearing.

Applications in Research and Drug Development

The ability to visualize entire organs and tumors at cellular resolution has significant implications for various research fields:

- **Neuroscience:** CUBIC has been extensively used to map neuronal circuits, study brain development, and investigate the pathology of neurological disorders.[3][5] The preservation of fluorescent proteins allows for the visualization of genetically labeled neurons and their projections throughout the entire brain.
- **Oncology:** In cancer research, tissue clearing enables the three-dimensional analysis of tumor microenvironments, including the spatial distribution of different cell types, vascular networks, and the infiltration of immune cells.[6] This can provide valuable insights into tumor progression, metastasis, and the efficacy of cancer therapies.
- **Drug Development:** For drug development professionals, tissue clearing can be a powerful tool for assessing the biodistribution and target engagement of novel therapeutics. By labeling a drug or its target, researchers can visualize its localization within an entire organ or tumor, providing a more comprehensive understanding of its pharmacokinetic and pharmacodynamic properties.

Conclusion

Propylene glycol-based tissue clearing methods, particularly the CUBIC protocol, offer a robust and versatile approach for rendering large biological samples transparent for 3D microscopy. The ability to preserve endogenous fluorescence, coupled with its applicability to a wide range of tissues, makes it an invaluable tool for researchers in basic science and drug development. By providing a global, three-dimensional view of biological systems, these techniques are paving the way for new discoveries and a deeper understanding of health and disease.

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